

# Vanillin: A Technical Guide to its Functional Groups and Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *IMD-vanillin*

Cat. No.: *B14763528*

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## Abstract

Vanillin (4-hydroxy-3-methoxybenzaldehyde), the primary chemical component of vanilla extract, is a phenolic aldehyde widely utilized in the food, cosmetic, and pharmaceutical industries. Its molecular architecture, featuring aldehyde, hydroxyl, and ether functional groups, imparts a rich chemical reactivity and diverse biological activity. This technical guide provides an in-depth analysis of vanillin's functional groups, supported by quantitative spectroscopic data and detailed experimental protocols for their identification. Furthermore, this document elucidates the molecular signaling pathways modulated by vanillin and its derivatives, highlighting their potential as lead compounds in drug discovery and development.

## Chemical Structure and Functional Groups

Vanillin is an organic compound with the molecular formula  $C_8H_8O_3$ .<sup>[1]</sup> Its structure consists of a benzene ring substituted with three functional groups: a hydroxyl (-OH) group, a methoxy (-OCH<sub>3</sub>) group, and an aldehyde (-CHO) group. These groups are responsible for vanillin's characteristic aroma, flavor, and its chemical and biological properties.

The systematic IUPAC name for vanillin is 4-hydroxy-3-methoxybenzaldehyde. The functional groups are positioned at specific locations on the benzene ring, which dictates their chemical environment and reactivity.

## Quantitative Spectroscopic Data

The functional groups of vanillin can be characterized using various spectroscopic techniques. The following tables summarize key quantitative data from  $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, FTIR, and UV-Vis spectroscopy.

Table 1:  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR Spectroscopic Data for Vanillin[2][3][4][5]

| $^1\text{H}$ -NMR (in $\text{CDCl}_3$ ) |                                     | $^{13}\text{C}$ -NMR (in $\text{CDCl}_3$ ) |                                |
|-----------------------------------------|-------------------------------------|--------------------------------------------|--------------------------------|
| Chemical Shift (ppm)                    | Assignment                          | Chemical Shift (ppm)                       | Assignment                     |
| 9.83 (s, 1H)                            | Aldehyde (-CHO)                     | 191.1                                      | Aldehyde Carbonyl (C=O)        |
| 7.44 (dd, J=8.2, 1.8 Hz, 1H)            | Aromatic (C-H)                      | 151.7                                      | Aromatic (C-OH)                |
| 7.42 (d, J=1.8 Hz, 1H)                  | Aromatic (C-H)                      | 147.1                                      | Aromatic (C-OCH <sub>3</sub> ) |
| 7.04 (d, J=8.2 Hz, 1H)                  | Aromatic (C-H)                      | 129.9                                      | Aromatic (C-CHO)               |
| 6.31 (s, 1H)                            | Phenolic Hydroxyl (-OH)             | 127.6                                      | Aromatic (C-H)                 |
| 3.96 (s, 3H)                            | Methoxy (-OCH <sub>3</sub> )        | 114.4                                      | Aromatic (C-H)                 |
| 108.7                                   | Aromatic (C-H)                      |                                            |                                |
| 56.2                                    | Methoxy Carbon (-OCH <sub>3</sub> ) |                                            |                                |

Table 2: FTIR Spectroscopic Data for Vanillin Functional Groups

| Functional Group           | Vibrational Mode    | Wavenumber (cm <sup>-1</sup> ) |
|----------------------------|---------------------|--------------------------------|
| Phenolic Hydroxyl (-OH)    | O-H Stretch (broad) | 3200-3400                      |
| Aldehyde (-CHO)            | C-H Stretch         | 2850-2750                      |
| C=O Stretch                | 1665-1685           |                                |
| Aromatic Ring              | C=C Stretch         | 1580-1600, 1450-1500           |
| Ether (-OCH <sub>3</sub> ) | C-O Stretch         | 1260-1270                      |

Table 3: UV-Vis Spectroscopic Data for Vanillin

| Solvent       | $\lambda_{\text{max}}$ (nm) | Molar Absorptivity ( $\epsilon$ ) |
|---------------|-----------------------------|-----------------------------------|
| Cyclohexane   | 222                         | 9770                              |
| Not Specified | 363                         | Not Specified                     |

## Experimental Protocols for Functional Group Identification

The presence of aldehyde and phenolic hydroxyl groups in vanillin can be confirmed through specific qualitative chemical tests.

### Identification of the Aldehyde Group

#### a) Tollens' Test (Silver Mirror Test)

- Principle: Aldehydes are oxidized by Tollens' reagent (a solution of silver-ammonia complex), which is reduced to metallic silver, forming a mirror on the inner surface of the test tube.
- Procedure:
  - Prepare Tollens' reagent by adding 2 drops of 5% sodium hydroxide solution to 2 mL of 5% silver nitrate solution. Add dilute ammonia solution dropwise until the brown precipitate of silver oxide just dissolves.

- Add 2-3 drops of a vanillin solution to the freshly prepared Tollens' reagent.
- Warm the mixture in a water bath for 5-10 minutes.
- Observation: The formation of a silver mirror or a black precipitate indicates the presence of an aldehyde group.

#### b) Schiff's Test

- Principle: Aldehydes restore the magenta color of Schiff's reagent, which is decolorized by sulfur dioxide.
- Procedure:
  - To 1 mL of Schiff's reagent, add a few drops of a vanillin solution.
  - Shake the mixture and observe any color change.
- Observation: The appearance of a magenta or pink color confirms the presence of an aldehyde group.

## Identification of the Phenolic Hydroxyl Group

#### a) Ferric Chloride Test

- Principle: Phenols form colored complexes with neutral ferric chloride solution.
- Procedure:
  - To 1 mL of a dilute aqueous or alcoholic solution of vanillin, add a few drops of neutral 5% ferric chloride solution.
  - Observe the color change.
- Observation: The formation of a violet, blue, or green coloration indicates the presence of a phenolic hydroxyl group.

#### b) Liebermann's Test

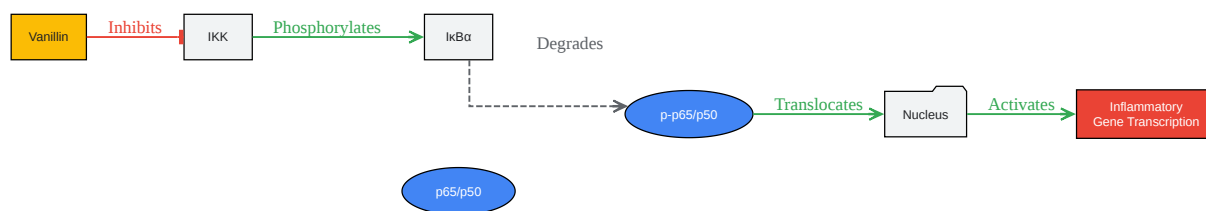
- Principle: Phenols react with concentrated sulfuric acid and sodium nitrite to produce a series of colored products.
- Procedure:
  - In a dry test tube, dissolve a crystal of sodium nitrite in 1 mL of concentrated sulfuric acid.
  - Add a small amount of vanillin to this solution.
  - Gently warm the mixture.
  - Pour the reaction mixture into a beaker containing about 50 mL of water.
- Observation: A red or brown solution that turns green or blue upon making it alkaline with sodium hydroxide solution confirms the presence of a phenolic hydroxyl group.

## Signaling Pathways and Drug Development Applications

Vanillin and its derivatives have been shown to modulate several key signaling pathways implicated in various diseases, making them attractive candidates for drug development.

### Nuclear Factor-kappa B (NF- $\kappa$ B) Signaling Pathway

The NF- $\kappa$ B pathway is a critical regulator of inflammation and cell survival. Vanillin has been demonstrated to inhibit the activation of NF- $\kappa$ B. One of the proposed mechanisms involves the inhibition of the phosphorylation of the p65 subunit of NF- $\kappa$ B, which prevents its translocation to the nucleus and subsequent transcription of pro-inflammatory genes.

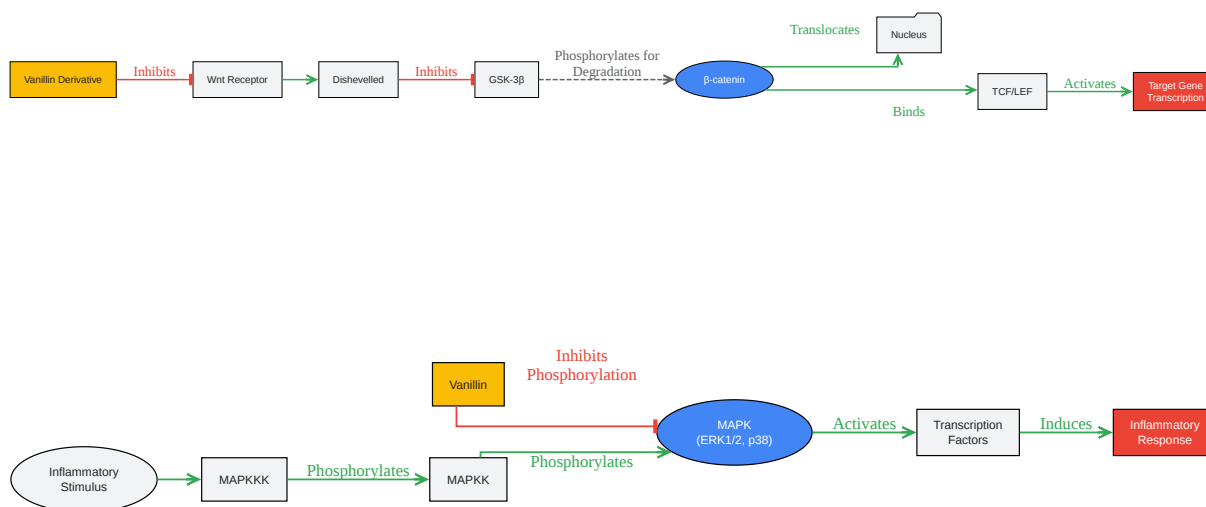


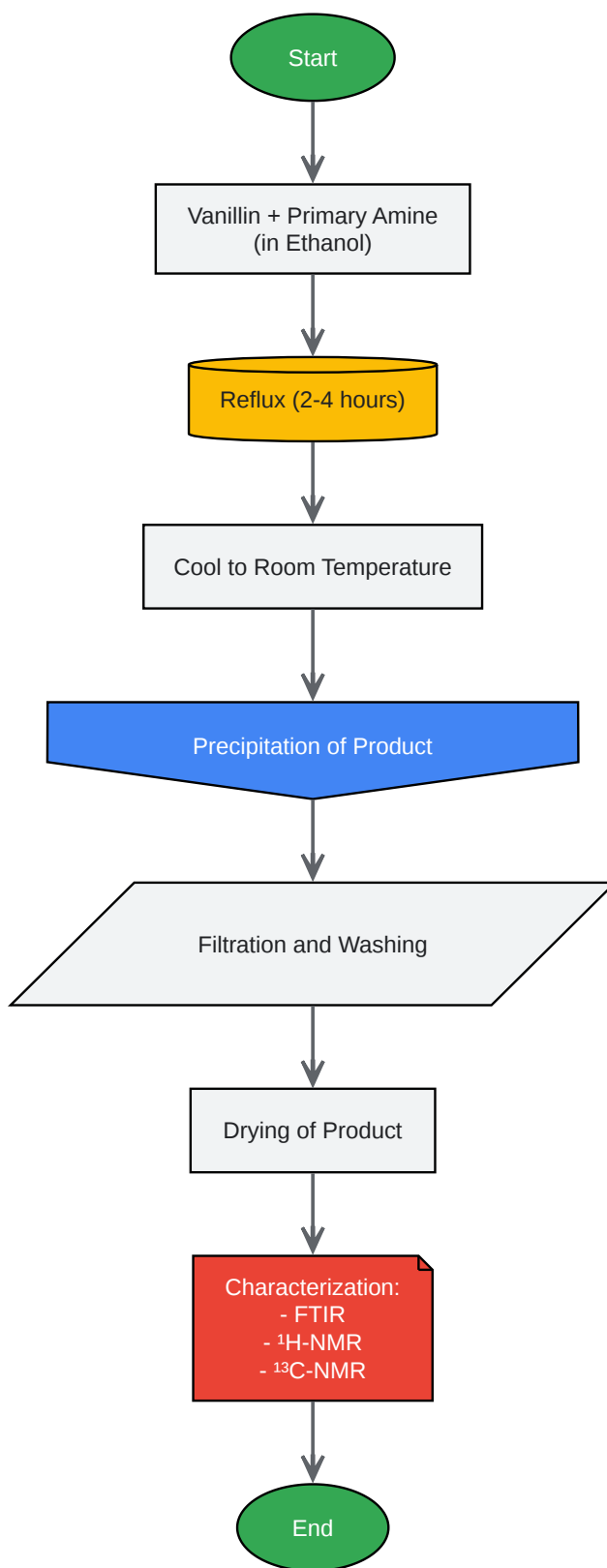
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## Vanillin's Inhibition of the NF-κB Signaling Pathway

## Wnt/β-catenin Signaling Pathway

The Wnt/β-catenin pathway is crucial for cell proliferation and differentiation, and its dysregulation is often associated with cancer. Certain vanillin derivatives have been found to suppress the growth of cancer cells by inhibiting this pathway.





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